

A Comprehensive Technical Guide to 3,5-Dichlorosalicylaldehyde (CAS 90-60-8)

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Compound of Interest

Compound Name: 3,5-Dichlorosalicylaldehyde

Cat. No.: B181256

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the properties, synthesis, and applications of **3,5-Dichlorosalicylaldehyde** (CAS No. 90-60-8), a versatile halogenated aromatic aldehyde. This document is intended to be a valuable resource for professionals in research, chemical synthesis, and drug discovery.

Chemical and Physical Properties

3,5-Dichlorosalicylaldehyde is a pale yellow crystalline solid at room temperature. Its chemical structure, featuring a benzene ring substituted with aldehyde, hydroxyl, and two chlorine groups, makes it a valuable intermediate in various chemical syntheses.

Quantitative Data Summary

The key physical and chemical properties of **3,5-Dichlorosalicylaldehyde** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value
Molecular Formula	C ₇ H ₄ Cl ₂ O ₂
Molecular Weight	191.01 g/mol
Appearance	Pale yellow to yellow or pale brown crystalline powder. [1]
Melting Point	95-97 °C. [1]
Boiling Point	236.7 °C at 760 mmHg
Density	1.547 g/cm ³
Solubility	Insoluble in water; soluble in methanol and ethanol. [1]

Table 2: Spectroscopic Data

Spectroscopic Data	Values
¹ H NMR (CDCl ₃)	δ 11.39 (s, 1H, -OH), 7.64 (s, 1H, Ar-H), 7.52 (s, 1H, Ar-H). [2] [3]
¹³ C NMR	Data available from spectral databases.
Infrared (IR)	Characteristic peaks for O-H, C=O, C-Cl, and aromatic C-H and C=C bonds.
Mass Spectrometry	Molecular ion peak and fragmentation pattern consistent with the structure.

Synthesis and Experimental Protocols

3,5-Dichlorosalicylaldehyde can be synthesized through various methods. A common laboratory-scale synthesis involves the Duff reaction, starting from 2,4-dichlorophenol.

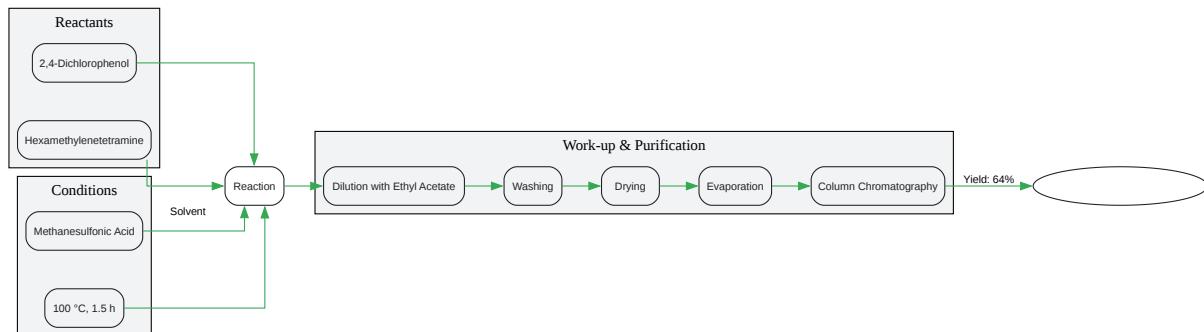
Synthesis of 3,5-Dichlorosalicylaldehyde

This protocol describes the synthesis of **3,5-Dichlorosalicylaldehyde** from 2,4-dichlorophenol and hexamethylenetetramine in methanesulfonic acid.[\[2\]](#)[\[3\]](#)

Experimental Protocol:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2,4-dichlorophenol (10.0 g, 61.3 mmol) and hexamethylenetetramine (17.2 g, 122.6 mmol) in 80 mL of methanesulfonic acid.
- Reaction: Heat the reaction mixture to 100 °C and stir for 1.5 hours.
- Work-up: After the reaction is complete, cool the mixture to room temperature and dilute it with ethyl acetate. Transfer the mixture to a separatory funnel and wash the organic layer sequentially with water and a saturated sodium bicarbonate solution.
- Isolation: Dry the organic layer over anhydrous magnesium sulfate and filter. Remove the solvent by evaporation under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by column chromatography on silica gel using an ethyl acetate/hexane gradient elution to yield **3,5-Dichlorosalicylaldehyde** as a yellow oil (7.5 g, 64% yield).

Diagram 1: Synthesis of **3,5-Dichlorosalicylaldehyde**



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Caption: Workflow for the synthesis of **3,5-Dichlorosalicylaldehyde**.

Core Applications in Research and Development

3,5-Dichlorosalicylaldehyde is a valuable precursor in the synthesis of more complex molecules, particularly Schiff bases and fluorescent sensors.

Synthesis of Schiff Base Ligands

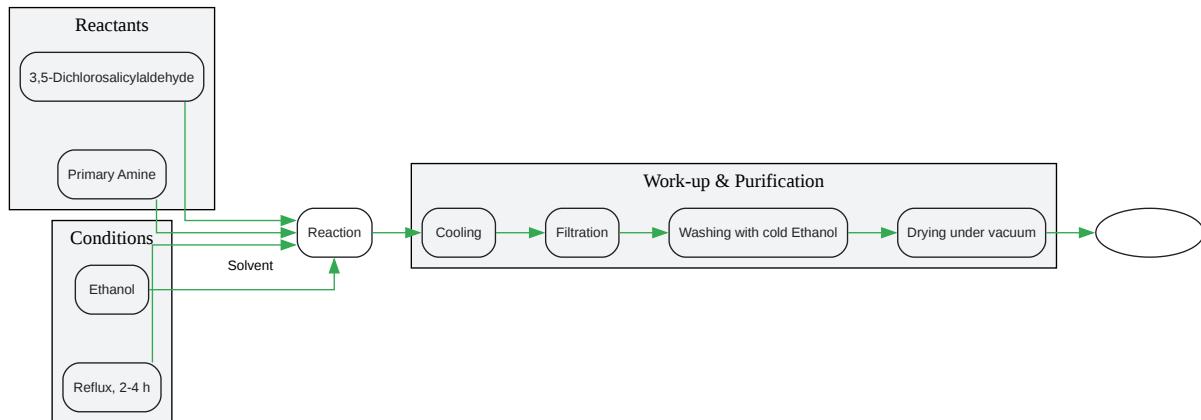
Schiff bases are synthesized through the condensation reaction of a primary amine with an aldehyde. These compounds and their metal complexes have a wide range of applications, including in catalysis and as antimicrobial agents. The azomethine group ($>\text{C}=\text{N}-$) in Schiff bases is crucial for their biological activities.^{[4][5][6]}

Experimental Protocol for a Representative Schiff Base Synthesis:

This protocol describes the synthesis of a Schiff base from **3,5-Dichlorosalicylaldehyde** and a primary amine (e.g., aniline).

- Reaction Setup: Dissolve **3,5-Dichlorosalicylaldehyde** (1.91 g, 10 mmol) in 20 mL of ethanol in a round-bottom flask with a magnetic stirrer.
- Addition of Amine: To this solution, add a stoichiometric amount of the primary amine (e.g., aniline, 0.93 g, 10 mmol).
- Reaction: Reflux the reaction mixture for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography.
- Isolation: Upon completion, cool the reaction mixture to room temperature. The solid Schiff base product will precipitate out of the solution.
- Purification: Collect the precipitate by vacuum filtration, wash with cold ethanol, and dry under vacuum.

Diagram 2: General Synthesis of a Schiff Base



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Caption: General workflow for the synthesis of a Schiff base.

Fluorescent Sensor for Magnesium Ions (Mg^{2+})

3,5-Dichlorosalicylaldehyde can act as a "turn-on" fluorescent sensor for magnesium ions.^[7] ^[8] The mechanism is based on the chelation-enhanced fluorescence (CHEF) effect. Upon binding of two molecules of **3,5-Dichlorosalicylaldehyde** to a Mg^{2+} ion, a rigid complex is formed, which leads to a significant increase in fluorescence intensity. This property allows for the sensitive and selective detection of Mg^{2+} .^[7]^[8]

Experimental Protocol for Mg^{2+} Detection:

- Preparation of Stock Solution: Prepare a stock solution of **3,5-Dichlorosalicylaldehyde** in a suitable solvent (e.g., DMSO or ethanol).

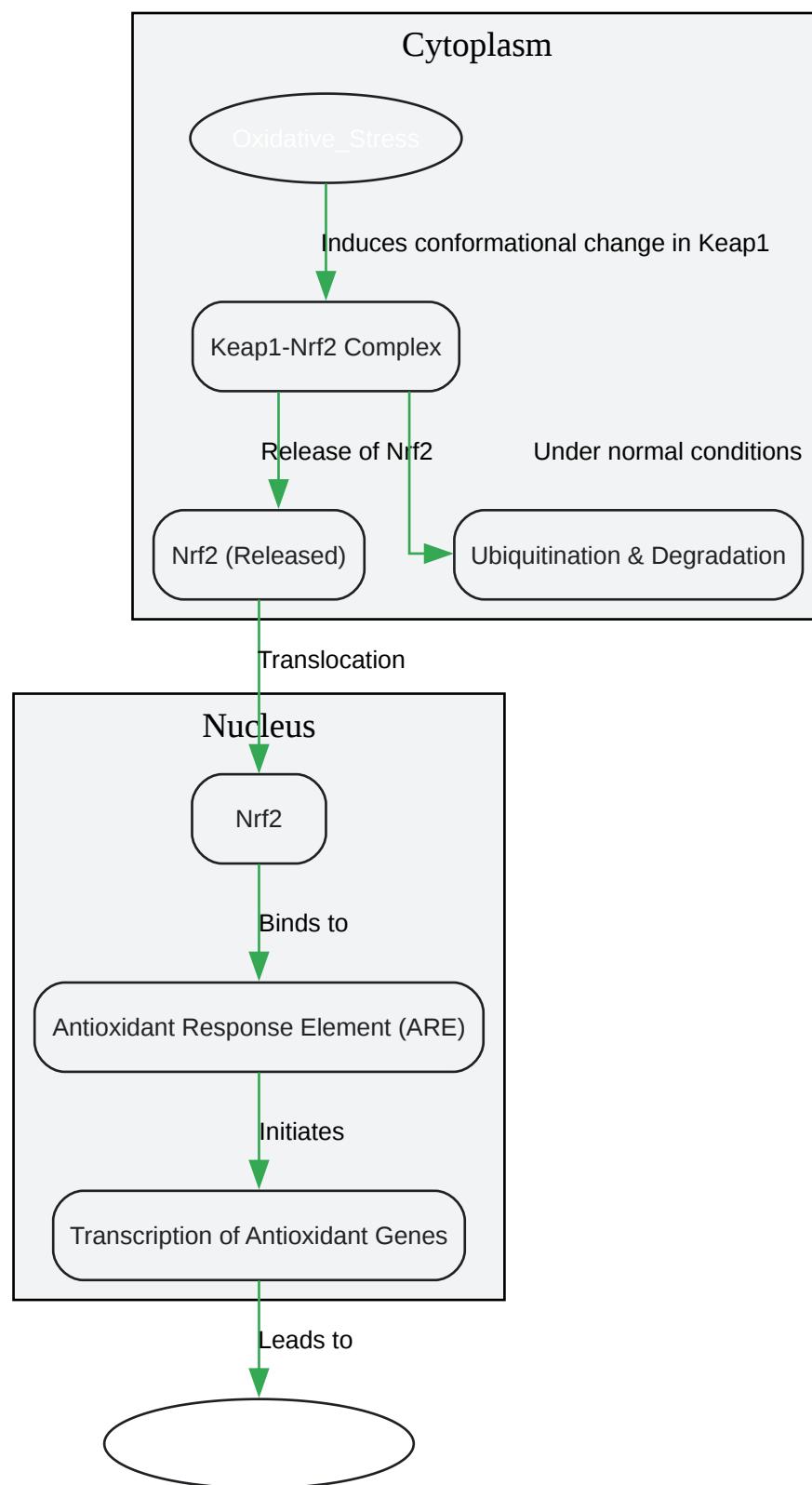
- Preparation of Test Solutions: Prepare a series of solutions containing varying concentrations of Mg^{2+} in a buffer solution.
- Measurement: To each test solution, add a small aliquot of the **3,5-Dichlorosalicylaldehyde** stock solution to a final concentration in the micromolar range.
- Fluorescence Spectroscopy: Measure the fluorescence emission spectrum of each solution using a spectrofluorometer. An increase in fluorescence intensity will be observed with increasing Mg^{2+} concentration.
- Quantification: A calibration curve can be constructed by plotting the fluorescence intensity against the Mg^{2+} concentration to determine the concentration of an unknown sample.

Potential Biological Signaling Pathway Involvement

While **3,5-Dichlorosalicylaldehyde** is primarily a synthetic intermediate, its structural motifs, particularly the phenolic aldehyde group, are found in molecules with significant biological activity. Phenolic compounds are known for their antioxidant properties, which can be mediated through the modulation of cellular signaling pathways. One such critical pathway is the Keap1-Nrf2 pathway, which regulates the expression of antioxidant and cytoprotective genes.

The diagram below illustrates the Keap1-Nrf2 signaling pathway, a potential target for phenolic compounds. Under normal conditions, Nrf2 is kept in the cytoplasm by Keap1 and targeted for degradation. In the presence of oxidative stress or electrophilic compounds (which can be a characteristic of some phenolic aldehydes or their derivatives), Keap1 is modified, leading to the release of Nrf2. Nrf2 then translocates to the nucleus, binds to the Antioxidant Response Element (ARE), and initiates the transcription of a battery of antioxidant genes.

Diagram 3: Keap1-Nrf2 Antioxidant Response Pathway

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Caption: A logical diagram of the Keap1-Nrf2 signaling pathway.

Safety and Handling

3,5-Dichlorosalicylaldehyde is an irritant and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. It may cause skin, eye, and respiratory irritation.^[1] Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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